

# Application Notes and Protocols: Naphthol AS-E in Textile Dyeing and Printing

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## Compound of Interest

Compound Name: Naphthol AS-E

Cat. No.: B1676967

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## Introduction

**Naphthol AS-E**, also known as Azoic Coupling Component 10 (C.I. 37510), is a key intermediate in the production of azoic dyes.<sup>[1][2]</sup> These dyes are formed in situ on the textile fiber through a two-step process involving the application of a Naphthol compound followed by treatment with a diazotized amine (fast color salt or base).<sup>[3]</sup> This method is renowned for producing vibrant and deep shades, particularly reds, oranges, blues, and blacks, on cellulosic fibers such as cotton, viscose, and silk.<sup>[1][3][4]</sup> The resulting insoluble azo pigment is mechanically trapped within the fiber, leading to excellent wash fastness.<sup>[3][5]</sup>

This document provides detailed application notes and experimental protocols for the use of **Naphthol AS-E** in textile dyeing and printing. It also touches upon the toxicological aspects of azoic dyes and their potential interaction with cellular signaling pathways.

## Chemical Properties of Naphthol AS-E

Property	Value	Reference
Chemical Name	N-(4-chlorophenyl)-3-hydroxy-2-naphthamide	[6]
CAS Number	92-78-4	[1]
C.I. Name	Azoic Coupling Component 10	[1]
C.I. Number	37510	[1]
Molecular Formula	C <sub>17</sub> H <sub>12</sub> ClNO <sub>2</sub>	[1]
Molecular Weight	297.74 g/mol	[1]
Appearance	Light yellow to reddish uniform powder	[1]
Melting Point	258 - 259 °C	[1]
Solubility	Insoluble in water and sodium carbonate solution; Soluble in o-dichlorobenzene, ethanol, glacial acetic acid, and alkaline solutions (forms a yellow solution).	[1]

## Application in Textile Dyeing

The application of **Naphthol AS-E** in dyeing is a three-stage process: Naphtholation (impregnation of the fiber with the Naphthol), Diazotization (preparation of the diazo component), and Coupling (reaction of the two components on the fiber).[3][5]

## Experimental Protocol for Dyeing Cotton with Naphthol AS-E

### 1. Naphtholation (Impregnation)

This step involves dissolving **Naphthol AS-E** in an alkaline solution to make it substantive to the cotton fibers.

- Recipe:
  - **Naphthol AS-E**: 1-3% on weight of fabric (o.w.f)
  - Caustic Soda (NaOH): 1.5 - 2 times the weight of **Naphthol AS-E**
  - Glycerine: 1-2 g/L (assists in dissolution)
  - Common Salt (NaCl): 10-20 g/L (improves uptake)
  - Water: to make up the required liquor ratio (e.g., 1:20)
- Procedure:
  - Make a paste of the **Naphthol AS-E** with a small amount of glycerine and water.
  - Add the caustic soda solution and hot water (60-70°C) to the paste with constant stirring until a clear solution is obtained.
  - Add the remaining water and common salt to the dyebath.
  - Introduce the scoured and bleached cotton fabric into the bath at room temperature.
  - Work the material in the bath for 30-45 minutes to ensure even impregnation.
  - Remove the fabric and squeeze it evenly to remove excess liquor. Do not rinse.

## 2. Diazotization of a Fast Base

This step prepares the diazonium salt solution. This is typically done at a low temperature to prevent the degradation of the diazonium salt. A common diazo component for producing navy or blue shades with **Naphthol AS-E** is Fast Blue B Base or Salt.

- Recipe:
  - Fast Blue B Base: 1-3% o.w.f
  - Hydrochloric Acid (HCl 32°Tw): 2-3 times the weight of the base

- Sodium Nitrite ( $\text{NaNO}_2$ ): 1-1.5 times the weight of the base
- Ice: to maintain a low temperature
- Procedure:
  - Make a paste of the Fast Blue B Base with a small amount of water and the calculated amount of hydrochloric acid.
  - Add cold water and ice to bring the temperature down to 0-5°C.
  - Dissolve the sodium nitrite in a small amount of cold water and add it slowly to the cold amine solution with constant stirring.
  - Continue stirring for 15-20 minutes, maintaining the temperature below 5°C. The solution is now ready for coupling.

### 3. Coupling (Development)

The naphtholated fabric is treated with the freshly prepared diazonium salt solution to form the insoluble azoic dye within the fibers.

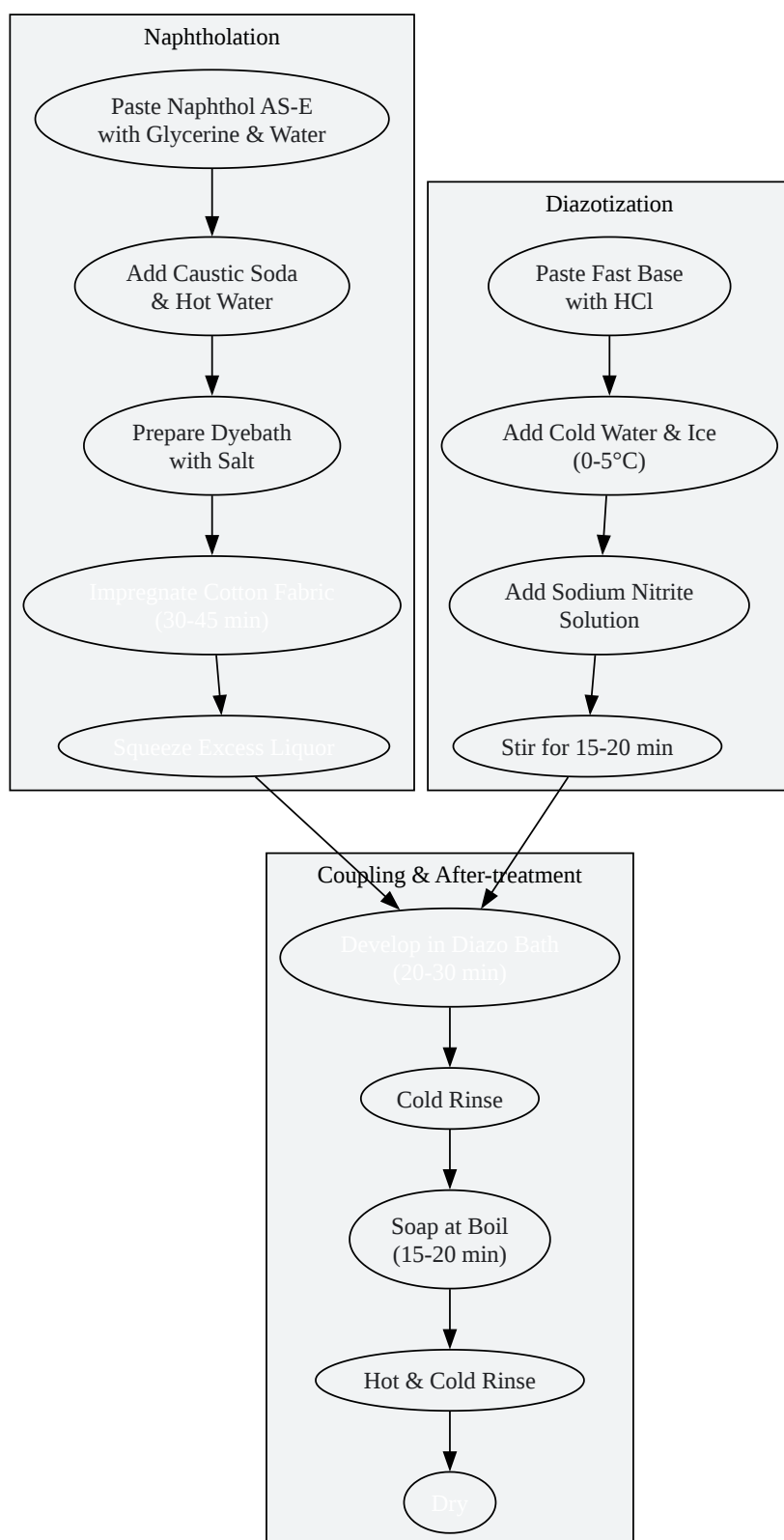
- Procedure:
  - Prepare a developing bath containing the diazotized fast base solution and a small amount of a dispersing agent.
  - Pass the naphtholated and squeezed fabric through this developing bath for 20-30 minutes at a low temperature (around 10-15°C).
  - The color will develop rapidly.

### 4. After-treatment

This step is crucial for achieving good fastness properties by removing superficially deposited dye particles.

- Procedure:

- Rinse the dyed fabric thoroughly in cold water.
- Soap the fabric at the boil for 15-20 minutes in a solution containing 2 g/L of a non-ionic detergent and 1 g/L of soda ash.
- Rinse the fabric again in hot and then cold water.
- Dry the fabric.



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## Application in Textile Printing

For printing, the Naphthol is applied to the fabric, which is then dried. Subsequently, a printing paste containing the diazotized fast base is applied according to the desired design.<sup>[3]</sup>

## Experimental Protocol for Printing on Cotton with Naphthol AS-E

### 1. Naphtholation (Padding)

- The recipe and procedure are similar to the dyeing process. The fabric is padded with the **Naphthol AS-E** solution and then dried thoroughly.

### 2. Printing Paste Preparation

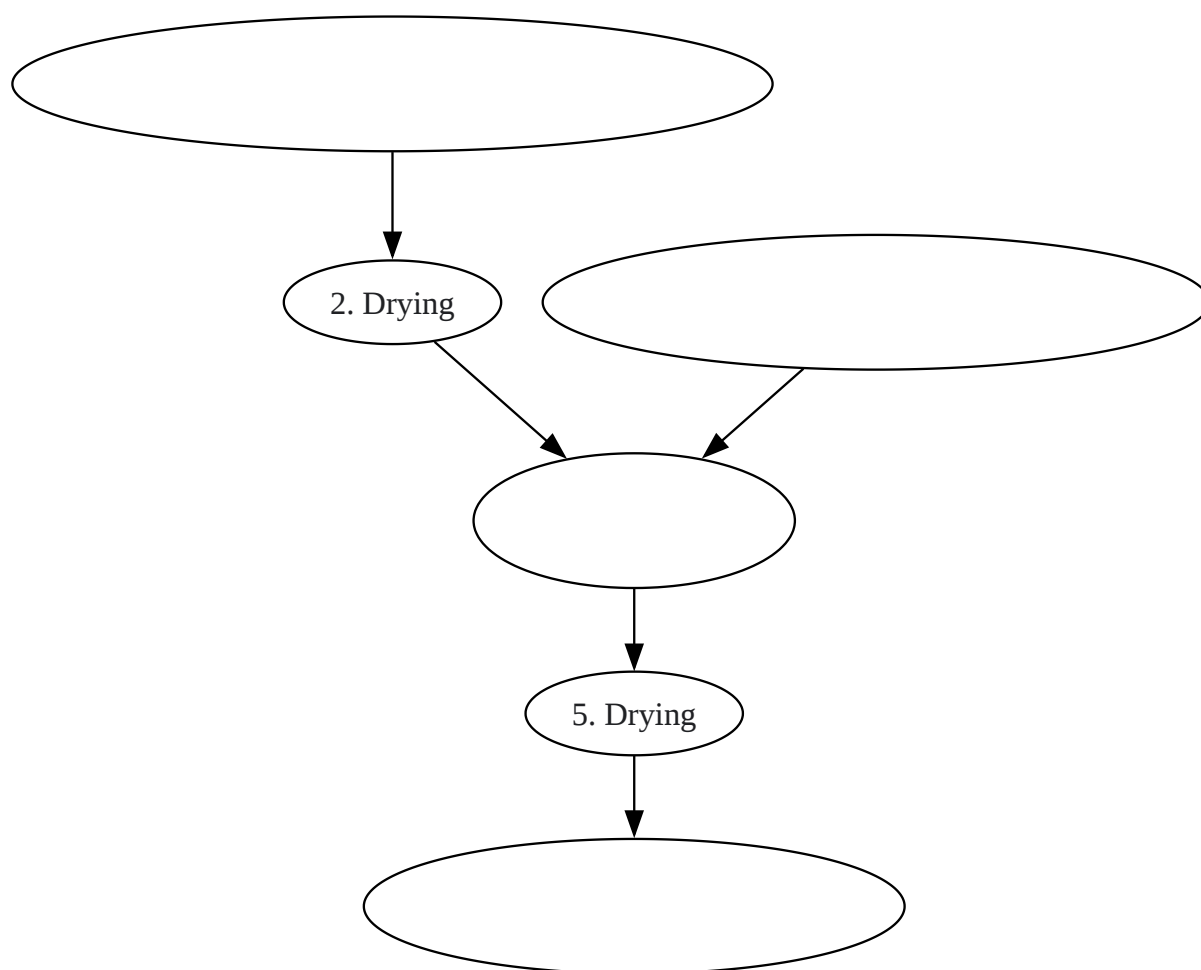
- Recipe:
  - Fast Blue B Salt: 30-50 g
  - Water: 300-400 ml
  - Thickener (e.g., Starch-Tragacanth): 500-600 g
  - Acetic Acid (40%): 20-30 g
  - Total: 1000 g
- Procedure:
  - Dissolve the Fast Blue B Salt in cold water.
  - Stir in the thickener to obtain a smooth paste.
  - Add the acetic acid and mix well.

### 3. Printing

- Apply the printing paste to the naphtholated fabric using a screen or block as per the design.  
[3]
- Dry the printed fabric.

#### 4. After-treatment

- The after-treatment process is the same as for dyeing, involving rinsing, soaping at the boil, and final rinsing and drying to remove excess color and thickener.[3]



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## Fastness Properties



The fastness properties of azoic dyes are generally good to excellent, particularly their wash fastness. However, rubbing and light fastness can vary depending on the specific Naphthol and diazo component combination and the depth of the shade.

Table of Typical Fastness Properties of Azoic Dyes on Cotton

Fastness Test	Typical Rating (Grey Scale)	Standard Test Method
Washing Fastness	4-5	ISO 105-C06
Rubbing Fastness (Dry)	3-4	ISO 105-X12
Rubbing Fastness (Wet)	2-3	ISO 105-X12
Light Fastness (Xenon Arc)	Varies (3-6)	ISO 105-B02
Perspiration Fastness (Acid & Alkali)	4	ISO 105-E04
Water Fastness	4-5	ISO 105-E01

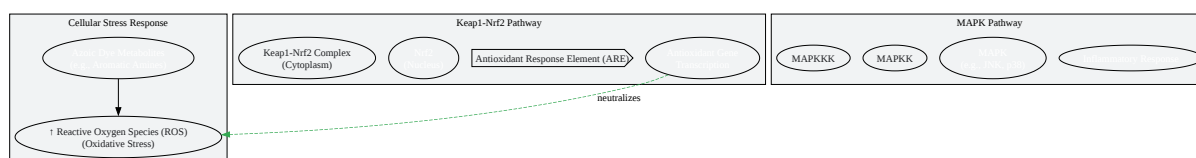
Note: The ratings are on a scale of 1 to 5, where 5 represents the best fastness. The data presented is a general representation for azoic dyes; specific ratings for **Naphthol AS-E** combinations may vary. One study on batik cloth dyed with naphthol dyes showed an average wash fastness of 4-4.5.<sup>[7][8]</sup>

## Toxicological Profile and Signaling Pathways

Azoic dyes, as a class, have been studied for their toxicological and environmental impact.<sup>[9]</sup> Some azoic dyes can undergo reductive cleavage of the azo bond ( $-N=N-$ ) to form aromatic amines, some of which are known or suspected carcinogens.<sup>[9]</sup>

Exposure to azoic dyes in occupational settings has been linked to oxidative stress.<sup>[9]</sup> This can trigger cellular defense mechanisms, such as the Keap1-Nrf2 signaling pathway, which is a master regulator of the antioxidant response.<sup>[9][10]</sup> Under oxidative stress, Nrf2 translocates to the nucleus and activates the transcription of antioxidant genes.<sup>[9][10]</sup> Additionally, inflammatory responses to chemical stressors can involve the Mitogen-Activated Protein Kinase (MAPK) signaling pathway.<sup>[9][11][12][13]</sup> While direct studies on **Naphthol AS-E**'s

interaction with these pathways are limited, it is plausible that as a component of azoic dyes, it could be involved in similar cellular responses upon exposure and metabolic activation.



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## Safety Precautions

**Naphthol AS-E** may cause skin and serious eye irritation, and may cause an allergic skin reaction.[10] It is important to handle this chemical with appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.[10] Ensure adequate ventilation to avoid inhaling dust.[10] Refer to the Safety Data Sheet (SDS) for complete safety information.[10]

## Conclusion

**Naphthol AS-E** is a versatile azoic coupling component for achieving a range of vibrant and fast colors on cellulosic textiles. The application, whether through dyeing or printing, requires a multi-step process that must be carefully controlled to ensure optimal results. The good fastness properties, particularly to washing, make it a valuable tool in textile coloration. As with many dye components, an awareness of the potential toxicological profile and adherence to safety protocols is essential for its responsible use in research and industrial settings.

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